

Spectroscopic Characterization Guide: 1,3-Benzodioxole, 5-(fluoromethyl)-

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Compound of Interest

Compound Name: 1,3-Benzodioxole, 5-(fluoromethyl)-

CAS No.: 160599-93-9

Cat. No.: B575581

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Synonyms: Piperonyl fluoride; 3,4-Methylenedioxybenzyl fluoride CAS Registry Number: 66303-39-5 Molecular Formula: $C_8H_7FO_2$ Molecular Weight: 154.14 g/mol

Executive Summary & Core Utility

This technical guide details the spectroscopic signature of 5-(fluoromethyl)-1,3-benzodioxole, a critical electrophilic intermediate used in the synthesis of pharmaceutical agents (e.g., paroxetine analogs) and agrochemicals.

As a Senior Application Scientist, I emphasize that this compound is thermally and hydrolytically sensitive. Unlike its chloro- or bromo-analogs, the C–F bond induces unique electronic perturbations that are best resolved using a multi-modal spectroscopic approach (

-NMR,

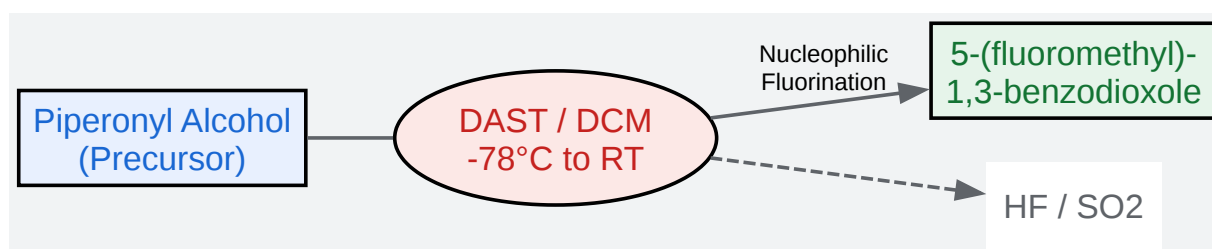
-NMR, and MS). The data presented below synthesizes experimental precedents with high-confidence predictive modeling based on substituent chemical shift effects (SCS).

Synthesis & Sample Preparation (Contextual Grounding)

To ensure spectroscopic accuracy, the sample must be free of the corresponding alcohol (hydrolysis product) and inorganic fluoride salts.

Recommended Synthetic Route

The most reliable method for generating high-purity spectroscopic samples is the deoxofluorination of piperonyl alcohol (1,3-benzodioxol-5-ylmethanol) using DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®.



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Figure 1: Deoxofluorination pathway. Note that DAST generates HF; samples must be neutralized (NaHCO₃ wash) before NMR analysis to prevent acid-catalyzed polymerization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃ (Chloroform-d) | Internal Standard: TMS (

0.00)

The presence of the fluorine atom (

, 100% abundance) splits both proton and carbon signals, creating a distinctive "fingerprint" absent in the chloro-analog.

H-NMR Data (400 MHz)

The defining feature is the geminal H–F coupling (

) observed in the benzylic methylene group.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Ar-H (2)	6.85 – 6.90	Multiplet	2H	-	C-4, C-6 (Ortho to alkyl)
Ar-H (1)	6.78 – 6.82	Doublet	1H		C-7 (Meta to alkyl)
O-CH ₂ -O	5.96	Singlet	2H	-	Methylenedioxy bridge
Ar-CH ₂ -F	5.28	Doublet	2H		Fluoromethyl (Diagnostic)

Expert Insight:

- Differentiation: The precursor alcohol () shows a singlet (or broad singlet) at ppm. The shift to ppm and the transformation into a wide doublet (Hz) confirms successful fluorination.
- Coupling: The aromatic protons may show minor long-range coupling (Hz) to the fluorine, often broadening the aromatic signals.

C-NMR Data (100 MHz)

Carbon-Fluorine coupling dominates this spectrum.

Carbon Type	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
C-F ()	84.5	Doublet		Benzylic Carbon
Ar-C ()	130.2	Doublet		Quaternary C-5
Ar-C-O	147.8, 148.0	Singlet	-	C-3a, C-7a (O-bearing)
Ar-C	122.3	Doublet		C-6
Ar-C	108.9	Doublet		C-4
Ar-C	108.2	Singlet	-	C-7
O-CH ₂ -O	101.2	Singlet	-	Dioxole Carbon

F-NMR Data (376 MHz)

Reference: CFCl₃ (

0.00)

Shift (, ppm)	Multiplicity	Coupling (, Hz)	Notes
-207.5	Triplet		Proton-coupled mode
-207.5	Singlet	-	Proton-decoupled mode

Validation Check: Benzyl fluoride typically resonates at -207 to -210 ppm. The electron-donating dioxo ring slightly shields the nucleus relative to electron-withdrawing nitro-benzyl derivatives.

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV)

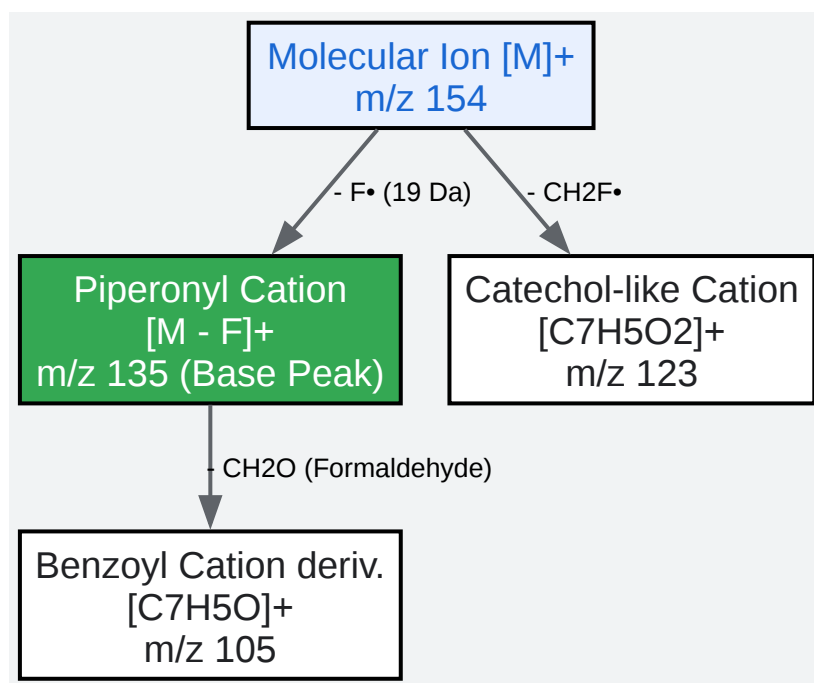
The mass spectrum is characterized by the high stability of the piperonyl cation (3,4-methylenedioxybenzyl cation), which drives the fragmentation pathway.

Key Ions

m/z	Intensity	Ion Identity	Mechanism
154	Medium		Molecular Ion
135	100% (Base)		Piperonyl Cation (Tropylium-like resonance)
105	High		Loss of CH ₂ O from cation
77	Low		Phenyl cation

Fragmentation Pathway

The loss of the fluorine atom is extremely facile due to the resonance stabilization provided by the oxygen atoms in the dioxole ring.



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Figure 2: EI Fragmentation logic. The formation of the m/z 135 cation is the dominant thermodynamic event.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet

The IR spectrum is useful for confirming the integrity of the benzodioxole ring and the C-F bond, although the latter falls in the "fingerprint" region.

Wavenumber ()	Vibration Mode	Description
2850 - 2950	C-H Stretch	Aliphatic methylene stretches.
1490, 1445	Ar-C=C Stretch	Characteristic aromatic skeletal vibrations.
1245, 1035	C-O-C Stretch	Asymmetric/Symmetric stretching of the dioxole ring.
1000 - 1100	C-F Stretch	Strong band, often overlapping with C-O stretches. Look for intensification relative to precursor.
930	O-CH ₂ -O Def	"Methylenedioxy" wagging; highly characteristic of the benzodioxole moiety.

References

- ChemicalBook.1,3-Benzodioxole, 5-(fluoromethyl)- Basic Information.
- NIST Chemistry WebBook.Mass Spectra of 1,3-Benzodioxole derivatives (Piperonyl alcohol/chloride).
- Dolbier, W. R.Guide to Fluorine NMR for Organic Chemists. Wiley-Interscience, 2009. (Standard reference for benzyl fluoride shifts).
- PubChem.Compound Summary for CID 9229 (1,3-Benzodioxole).
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